

Personal protective equipment for handling 1,2,4-Trioxane

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Compound of Interest

Compound Name: 1,2,4-Trioxane

Cat. No.: B1259687

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Essential Safety and Handling Guide for 1,2,4-Trioxane

Disclaimer: Specific safety and toxicological data for **1,2,4-Trioxane** (CAS 7049-17-4) is not readily available in public databases. The following guidance is based on general principles for handling hazardous chemicals, information on the isomeric compound 1,3,5-Trioxane, and the known risks associated with cyclic ethers and organic peroxides, due to the **1,2,4-trioxane** ring system's endoperoxide bridge. Researchers, scientists, and drug development professionals must conduct a thorough, site-specific risk assessment before handling this compound.

Immediate Safety and Logistical Information

Handling **1,2,4-Trioxane** requires stringent safety protocols due to its chemical structure. The **1,2,4-trioxane** moiety is a key pharmacophore in antimalarial drugs like artemisinin, and its endoperoxide bridge is crucial for its biological activity.^{[1][2][3][4]} This structure also suggests potential instability and reactivity, characteristic of organic peroxides. Therefore, it should be handled with extreme caution.

Personal Protective Equipment (PPE): Proper PPE is mandatory to minimize exposure.^[5]

- **Eye Protection:** Chemical safety goggles with a snug fit are essential. For splash hazards, a face shield should be worn in addition to goggles.^[6]

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. Gloves must be inspected before use and disposed of properly after handling.^[6]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with appropriate cartridges should be used.
- **Protective Clothing:** A chemical-resistant lab coat or apron should be worn. For larger quantities or increased risk of exposure, chemical-resistant coveralls may be necessary.^[6] Ensure clothing provides full body coverage. Closed-toe shoes are mandatory.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.
- Prevent dust formation and inhalation.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Ground and bond containers when transferring material to prevent static discharge.

Disposal:

- Dispose of **1,2,4-Trioxane** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or with general waste.
- Contaminated PPE should be disposed of as hazardous waste.

Emergency Procedures:

- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- In case of a spill: Evacuate the area. Remove all ignition sources. Use a spark-proof tool and absorbent material to clean up the spill. Place in a suitable, closed container for disposal. Ensure adequate ventilation.

Data Presentation

Due to the lack of specific data for **1,2,4-Trioxane**, the following tables include computed data from PubChem for **1,2,4-Trioxane** and experimental data for its isomer, 1,3,5-Trioxane, for reference. These values may not be representative of **1,2,4-Trioxane**'s actual properties.

Physical and Chemical Properties

Property	1,2,4-Trioxane (Computed)	1,3,5-Trioxane (Experimental)
Molecular Formula	C ₃ H ₆ O ₃	C ₃ H ₆ O ₃
Molecular Weight	90.08 g/mol [7]	90.078 g/mol [8]
Melting Point	Not Available	59-62 °C[8]
Boiling Point	Not Available	114.5 °C[8]
Flash Point	Not Available	45.0 °C[8]
Density	Not Available	1.1 g/cm ³ [8]

Toxicological Information

Data Point	1,2,4-Trioxane	1,3,5-Trioxane (Reference)
Acute Oral Toxicity	Data Not Available	LD50 Rat: > 2,000 mg/kg
Acute Dermal Toxicity	Data Not Available	LD50 Rabbit: > 3,000 mg/kg
Acute Inhalation Toxicity	Data Not Available	LC50 Rat: > 39.2 mg/l (4 h)
Carcinogenicity	In silico studies of some derivatives suggest they are non-carcinogenic.[1]	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.
Mutagenicity	In silico studies of some derivatives suggest they are non-mutagenic.[1]	Negative in Ames test.

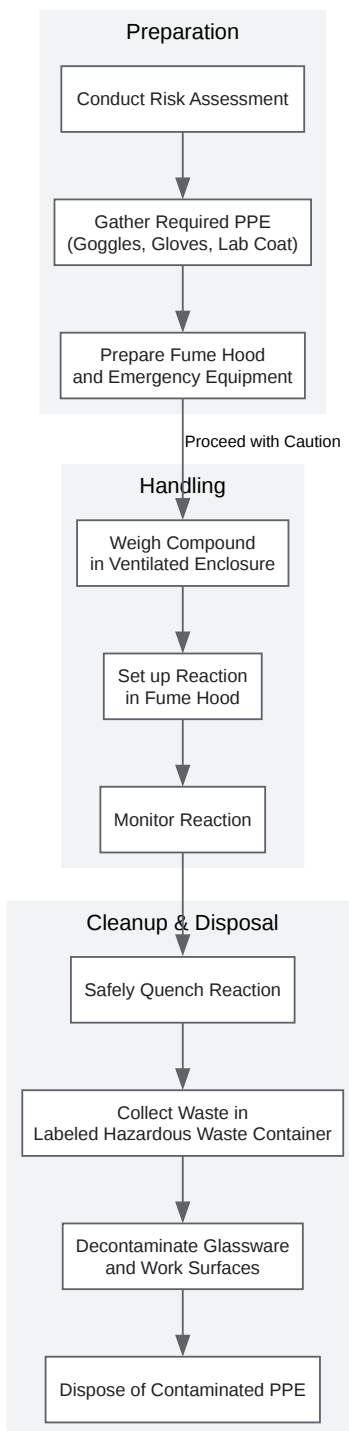
Experimental Protocols

Detailed experimental protocols involving **1,2,4-Trioxane** should be designed with the assumption that it is a hazardous substance. All work should be conducted in a controlled environment, such as a chemical fume hood. A detailed, step-by-step protocol for any experiment should be written and reviewed by the institution's environmental health and safety department before any work begins. This protocol should include all handling, reaction, workup, and disposal steps, with specific PPE requirements for each step.

Mandatory Visualization

The following diagram illustrates a general workflow for the safe handling of **1,2,4-Trioxane**.

Safe Handling Workflow for 1,2,4-Trioxane



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Caption: General workflow for safely handling **1,2,4-Trioxane**.

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